

Best practices for handling and disposing of Azetidine-2-carboxylic acid

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Compound of Interest

Compound Name: Azetidine-2-carboxylic acid

Cat. No.: B014583

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Technical Support Center: Azetidine-2-carboxylic Acid

This technical support center provides best practices for the handling and disposal of **Azetidine-2-carboxylic acid**, targeting researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What is **Azetidine-2-carboxylic acid** and what are its primary hazards?

Azetidine-2-carboxylic acid is a non-proteinogenic amino acid analogue of proline.^{[1][2]} It can be mistakenly incorporated into proteins in place of proline, leading to altered protein structure and function.^{[1][3]} The primary hazards include potential toxicity and teratogenic effects.^{[2][3]} It may cause eye, skin, and respiratory tract irritation.^{[4][5]}

Q2: What are the immediate first aid procedures in case of exposure?

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.^{[4][6]}
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes. Get medical attention if irritation develops.^{[4][7]}

- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen and seek medical attention.[6][7]
- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and drink 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical aid immediately.[6]

Q3: What personal protective equipment (PPE) is required when handling **Azetidine-2-carboxylic acid**?

- Eye Protection: Chemical safety goggles or glasses with side shields are recommended.[4][6][7]
- Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile or neoprene).[8]
- Skin and Body Protection: A lab coat or other protective clothing should be worn to prevent skin contact.[6][7]
- Respiratory Protection: For operations that may generate dust, a NIOSH/MSHA-approved respirator (such as a type N95) is recommended.[4][9]

Q4: How should I store **Azetidine-2-carboxylic acid**?

Store in a tightly sealed container in a cool, dry, and well-ventilated area.[4][6] For long-term storage, it is often recommended to store it in a freezer at temperatures below -20°C.[3] Keep it away from incompatible substances such as strong oxidizing agents and strong acids.[4][7]

Q5: How do I properly dispose of **Azetidine-2-carboxylic acid** waste?

Dispose of waste in accordance with federal, state, and local environmental control regulations.[4] It should be treated as hazardous waste and disposed of by a licensed professional waste disposal service. Do not allow the chemical to enter drains or waterways.[4]

Troubleshooting Guides

Issue 1: Inconsistent Experimental Results

- Possible Cause 1: Degradation of the compound.

- Troubleshooting: **Azetidine-2-carboxylic acid** is generally stable under recommended storage conditions.[4] However, exposure to light and heat can cause degradation.[10] Ensure the compound has been stored properly in a tightly sealed container in a cool, dark place. If degradation is suspected, it is recommended to use a fresh batch of the compound.
- Possible Cause 2: Incorrect solvent or solubility issues.
 - Troubleshooting: **Azetidine-2-carboxylic acid** has varying solubility in different solvents. It is soluble in water but may have limited solubility in other organic solvents.[11] Refer to the solubility data table below. Ensure the compound is fully dissolved before use in your experiment. Sonication may be required to dissolve it in some solvents.[12]

Issue 2: Difficulty Dissolving the Compound

- Possible Cause: Use of an inappropriate solvent.
 - Troubleshooting: **Azetidine-2-carboxylic acid** is readily soluble in water.[11] For other solvents, refer to the quantitative data table on solubility. If using DMSO, be aware that it is reported to be insoluble, and moisture-absorbing DMSO can further reduce solubility.[3]
- Possible Cause: Low temperature of the solvent.
 - Troubleshooting: Solubility can be temperature-dependent. Gently warming the solvent (if appropriate for your experiment) may aid in dissolution.

Quantitative Data

Physical and Chemical Properties

Property	Value	Reference
Molecular Formula	C4H7NO2	[1]
Molar Mass	101.10 g/mol	[1]
Appearance	White crystalline solid/powder	[1][11]
Melting Point	215 °C	[1]

Solubility Data

Solvent	Solubility	Reference
Water	5.0 g/100 ml	[1]
Water	20 mg/mL	[3]
Water	50 mg/mL (with sonication)	[12]
PBS (pH 7.2)	1 mg/ml	[13]
Methanol	Moderately soluble	[11]
Ethanol	Moderately soluble	[11]
DMF	Slightly soluble	[13]
DMSO	Insoluble	[3]
Hexane	Limited solubility	[11]

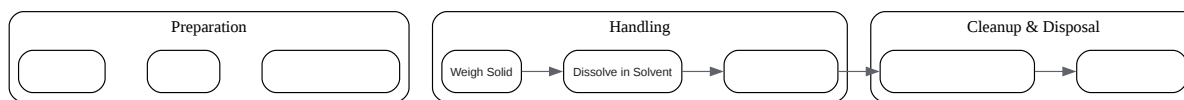
Experimental Protocols

Protocol 1: Small Spill Neutralization and Cleanup

- **Evacuate and Ventilate:** Immediately alert others in the area and ensure the area is well-ventilated.
- **Wear Appropriate PPE:** At a minimum, wear chemical safety goggles, gloves, and a lab coat. For larger spills or if dust is generated, a respirator is recommended.
- **Contain the Spill:** Use a spill absorbent material to dike the spill and prevent it from spreading.[8]
- **Neutralize the Spill:** Since **Azetidine-2-carboxylic acid** is an acid, use a weak base such as sodium bicarbonate (baking soda) or calcium carbonate to neutralize it.[14] Gently sprinkle the neutralizing agent over the spill.[14]
- **Check for Neutralization:** Continue adding the neutralizing agent until fizzing stops.[14] You can use pH paper to confirm that the spill has been neutralized to a pH between 6 and 8.[15]

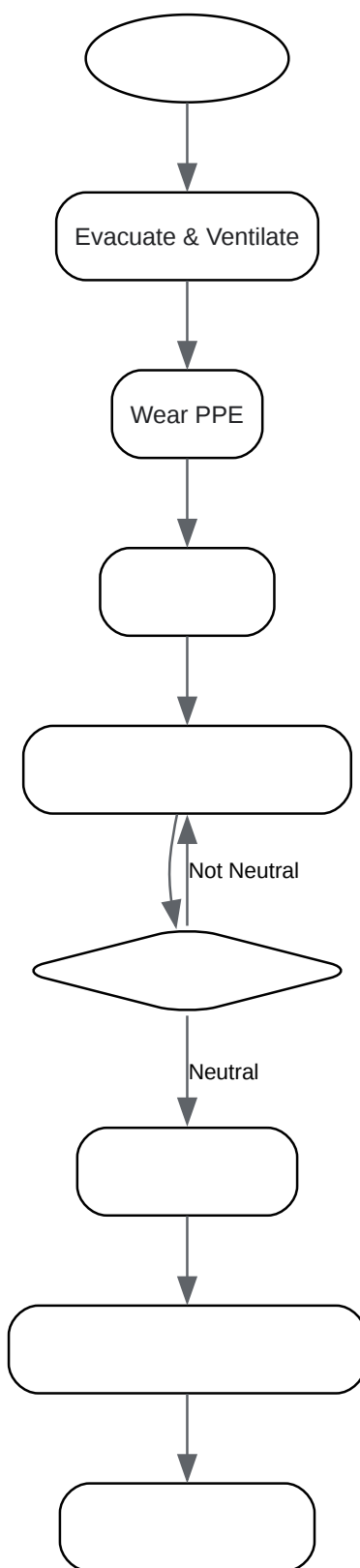
- Absorb and Collect: Once neutralized, absorb the material with an inert absorbent like sand or spill pads.[14]
- Dispose of Waste: Carefully scoop the absorbed material into a designated hazardous waste container.[8] Label the container appropriately.
- Decontaminate the Area: Clean the spill area with soap and water.[8]
- Dispose of Contaminated PPE: Remove and dispose of all contaminated PPE as hazardous waste.
- Wash Hands: Thoroughly wash your hands after the cleanup is complete.

Visualizations



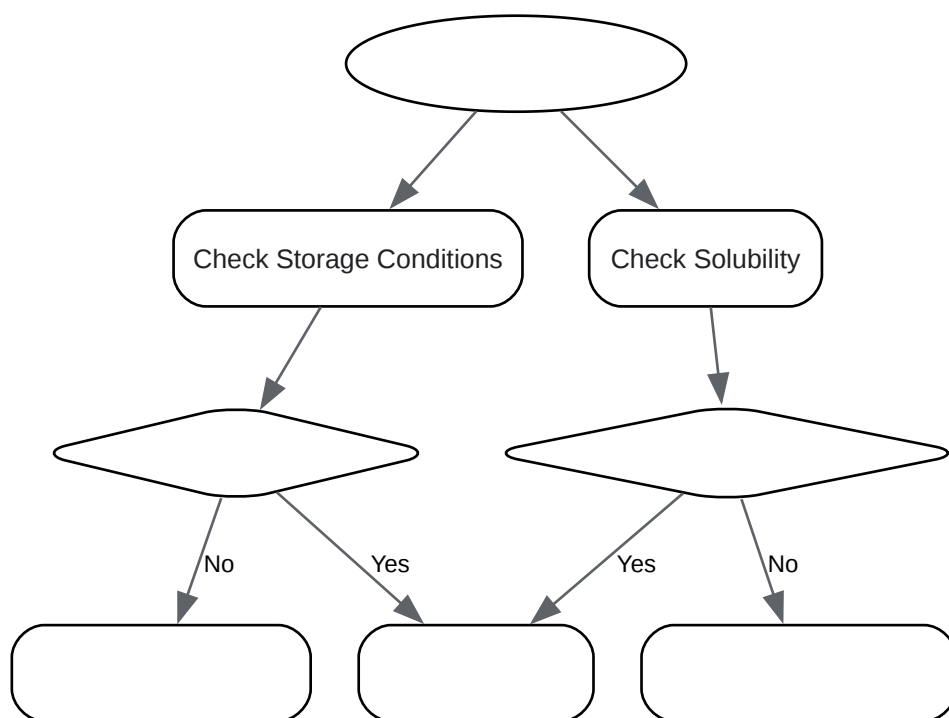
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Caption: General workflow for handling **Azetidine-2-carboxylic acid**.



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Caption: Step-by-step procedure for responding to a spill.



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Caption: Troubleshooting logic for inconsistent experimental results.

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